

Application Notes and Protocols: Ethyl Laurate as an Emollient in Cosmetic Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl Laurate

Cat. No.: B125891

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Introduction

Ethyl laurate, the ethyl ester of lauric acid, is a versatile ingredient in cosmetic and pharmaceutical formulations, primarily valued for its function as an emollient.^{[1][2][3]} It is a clear, colorless liquid with a mild, slightly fruity or floral odor.^{[1][2]} Derived from natural sources like coconut or palm kernel oil, **ethyl laurate** is appreciated for its light, non-greasy skin feel and good spreadability, making it a suitable choice for a variety of skincare and cosmetic products, including lotions, creams, and moisturizers.^{[1][2]} These application notes provide a comprehensive overview of **ethyl laurate**'s properties, along with detailed protocols for its evaluation and use in cosmetic formulations.

Physicochemical Properties

Understanding the physicochemical properties of **ethyl laurate** is crucial for formulation development. Below is a comparison of **ethyl laurate** with other common emollients.

Property	Ethyl Laurate	Isopropyl Myristate	Caprylic/Capric Triglyceride	Dimethicone (50 cSt)
INCI Name	Ethyl Laurate	Isopropyl Myristate	Caprylic/Capric Triglyceride	Dimethicone
Chemical Formula	C ₁₄ H ₂₈ O ₂	C ₁₇ H ₃₄ O ₂	Approx. C ₂₁ H ₄₀ O ₄	(C ₂ H ₆ OSi) _n
Molecular Weight (g/mol)	228.37	270.45	~370 (variable)	Variable
Appearance	Clear, colorless liquid	Clear, colorless liquid	Clear, colorless to slightly yellowish liquid	Clear, colorless liquid
Solubility	Soluble in alcohol and oils; insoluble in water. [1] [4]	Soluble in oils; insoluble in water	Soluble in oils; insoluble in water	Soluble in oils; insoluble in water
Boiling Point (°C)	~269	~170 (at 20 mmHg)	>250	>200
Melting Point (°C)	~ -7 to -10	~3	~ -4	-55
Density (g/mL at 25°C)	~0.86	~0.85	~0.94	~0.96
Refractive Index (at 20°C)	~1.432	~1.434	~1.448	~1.402

Performance Data

While extensive comparative quantitative data for **ethyl laurate** is not readily available in public literature, this section outlines the expected performance based on its properties and provides a framework for its evaluation against other emollients.

Skin Hydration (Corneometry)

Emollients contribute to skin hydration by forming an occlusive layer that reduces transepidermal water loss (TEWL). The following table illustrates how comparative data on skin hydration would be presented.

Emollient	Typical Use Level (%)	Change in Skin Hydration (Corneometer Units) after 2 hours (Hypothetical Data)	Qualitative Description
Ethyl Laurate	2-10	Data not available	Provides a light, non-greasy moisturizing feel.
Isopropyl Myristate	1-10	+15-25%	Fast-spreading, light emollient.
Caprylic/Capric Triglyceride	2-15	+20-30%	Medium-spreading, good moisturizing properties.
Dimethicone (50 cSt)	1-5	+10-20%	Forms a breathable, protective barrier.

Transepidermal Water Loss (TEWL)

A reduction in TEWL indicates an improvement in the skin's barrier function.

Emollient	Typical Use Level (%)	Reduction in TEWL after 2 hours (Hypothetical Data)	Occlusivity Level
Ethyl Laurate	2-10	Data not available	Low to moderate
Isopropyl Myristate	1-10	-10-15%	Low
Caprylic/Capric Triglyceride	2-15	-15-20%	Moderate
Dimethicone (50 cSt)	1-5	-10-20%	Moderate

Sensory Profile

The sensory characteristics of an emollient are critical for consumer acceptance. The following table presents a typical sensory profile comparison.

Sensory Attribute (Scale 1-10)	Ethyl Laurate	Isopropyl Myristate	Caprylic/Capric Triglyceride	Dimethicone (50 cSt)
Spreadability	High (Qualitative)	8	6	9
Absorbency	Fast (Qualitative)	9	5	7
Gloss	Low (Qualitative)	4	5	3
Residue	Low (Qualitative)	2	4	2
Greasiness	Low (Qualitative)	3	5	1
Smoothness	High (Qualitative)	8	7	9

Experimental Protocols

Protocol for Evaluating Skin Hydration (Corneometry)

Objective: To quantify the effect of a formulation containing **ethyl laurate** on skin surface hydration.

Materials:

- Corneometer® CM 825 (or equivalent)
- Test formulation with **ethyl laurate**
- Control formulation (without **ethyl laurate**)
- Untreated control area
- Volunteer panel (n≥10) with dry to normal skin
- Standardized skin cleansers

- Controlled environment room ($21\pm1^{\circ}\text{C}$, $50\pm5\%$ RH)

Methodology:

- Volunteer Acclimatization: Volunteers acclimatize in the controlled environment room for at least 30 minutes before measurements.
- Test Area Demarcation: Define test areas on the volar forearm of each volunteer.
- Baseline Measurement (T0): Take baseline skin hydration readings from each test area using the Corneometer®.
- Product Application: Apply a standardized amount (e.g., 2 mg/cm^2) of the test and control formulations to their respective areas. One area remains untreated.
- Post-Application Measurements: Take measurements at specified time points (e.g., T1h, T2h, T4h, T8h).
- Data Analysis: Calculate the mean Corneometer® values for each test area at each time point. The change in hydration is calculated relative to the baseline and the untreated control area.

Protocol for Measuring Transepidermal Water Loss (TEWL)

Objective: To assess the effect of a formulation containing **ethyl laurate** on the skin barrier function by measuring TEWL.

Materials:

- Tewameter® TM 300 (or equivalent)
- Test formulation with **ethyl laurate**
- Control formulation (without **ethyl laurate**)
- Untreated control area

- Volunteer panel ($n \geq 10$)
- Controlled environment room ($21 \pm 1^\circ\text{C}$, $50 \pm 5\%$ RH)

Methodology:

- Volunteer Acclimatization: Volunteers acclimatize in the controlled environment for at least 30 minutes.
- Test Area Demarcation: Define test areas on the volar forearm.
- Baseline Measurement (T0): Measure baseline TEWL for each area.
- Product Application: Apply a standardized amount (e.g., 2 mg/cm^2) of the test and control formulations.
- Post-Application Measurements: Measure TEWL at specified time points (e.g., T1h, T2h, T4h, T8h).
- Data Analysis: Calculate the mean TEWL values. A decrease in TEWL indicates improved barrier function.

Protocol for Sensory Evaluation of Emollients

Objective: To characterize the sensory profile of **ethyl laurate** in a cosmetic formulation.

Materials:

- Trained sensory panel ($n \geq 10$)
- Test formulation with **ethyl laurate**
- Reference formulations with other emollients
- Standardized application protocols
- Sensory evaluation questionnaires
- Controlled environment for evaluation

Methodology:

- **Panelist Training:** Train panelists to identify and rate the intensity of various sensory attributes (e.g., spreadability, absorbency, gloss, residue, greasiness, smoothness).
- **Sample Presentation:** Provide panelists with coded samples of the formulations in a randomized order.
- **Application:** Instruct panelists to apply a standardized amount of each product to a designated area of their skin (e.g., volar forearm).
- **Evaluation:** Panelists evaluate the sensory attributes at different time points (e.g., during application, 1 minute after, 5 minutes after) and record their ratings on the questionnaire.
- **Data Analysis:** Analyze the data statistically (e.g., using ANOVA) to determine significant differences in sensory attributes between the formulations.

Protocol for Formulation of a Basic Oil-in-Water (O/W) Cream with Ethyl Laurate

Objective: To provide a basic framework for incorporating **ethyl laurate** into an O/W emulsion.

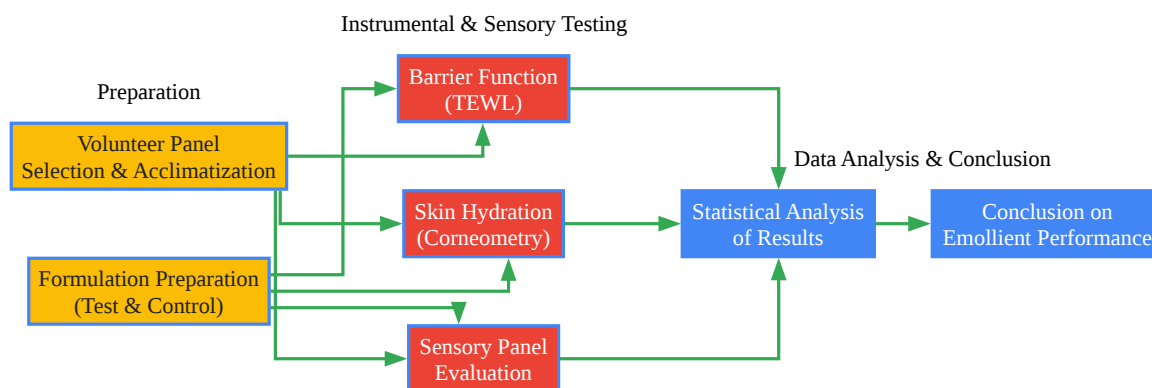
Ingredients:

Phase	Ingredient	Function	% (w/w)
A (Water Phase)	Deionized Water	Solvent	q.s. to 100
Glycerin	Humectant	3.00	
Xanthan Gum	Thickener	0.20	
B (Oil Phase)	Ethyl Laurate	Emollient	5.00
Cetearyl Alcohol	Thickener, Emulsion Stabilizer	3.00	
Glyceryl Stearate	Emulsifier	2.00	
C (Cool-Down Phase)	Phenoxyethanol (and) Ethylhexylglycerin	Preservative	1.00
Fragrance	Fragrance	0.10	

Procedure:

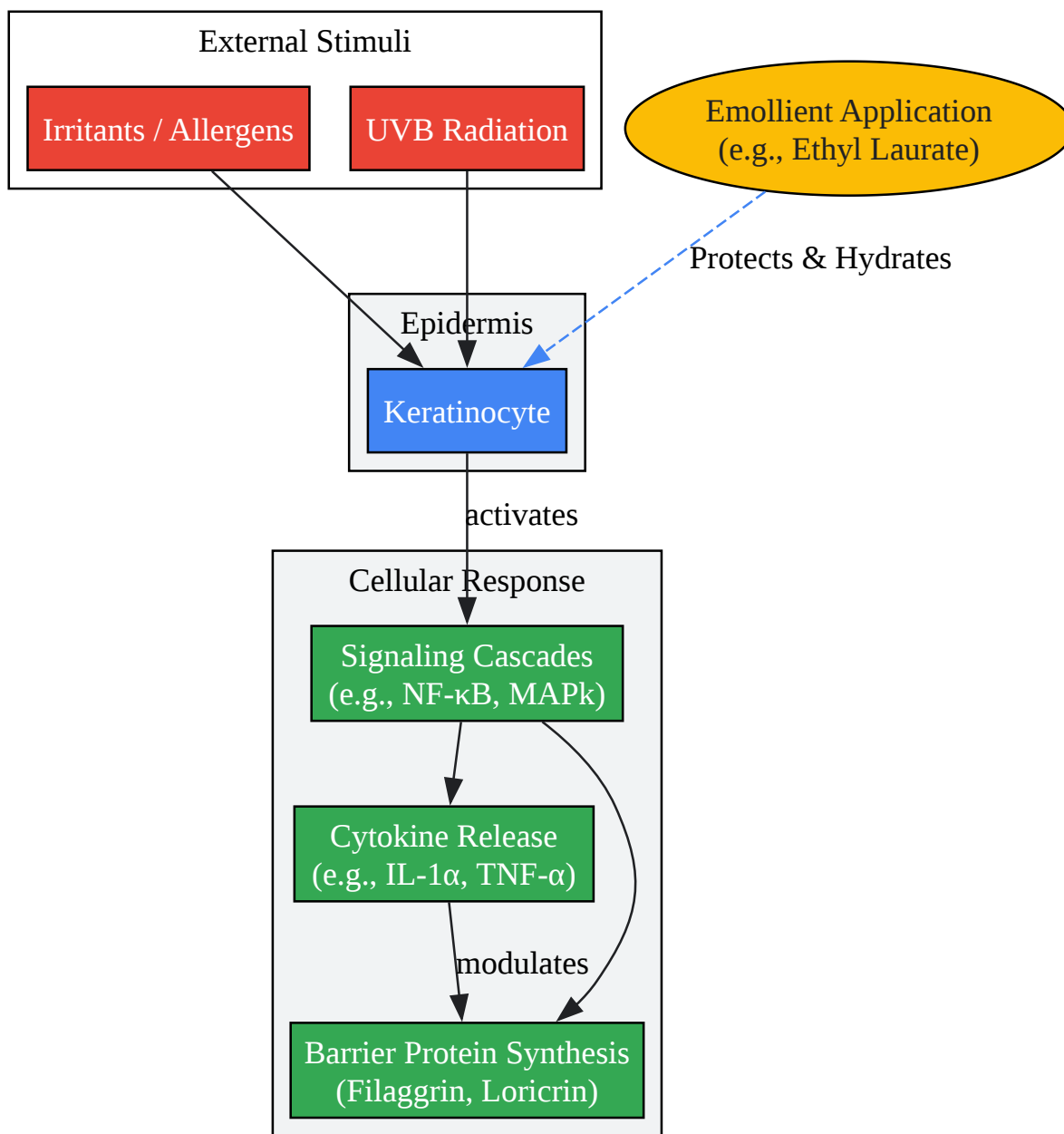
- Phase A: In a main beaker, combine deionized water and glycerin. Heat to 75-80°C. Slowly sprinkle in xanthan gum while mixing to avoid clumping. Mix until fully hydrated.
- Phase B: In a separate beaker, combine **ethyl laurate**, cetearyl alcohol, and glyceryl stearate. Heat to 75-80°C and mix until all solids are melted and the phase is uniform.
- Emulsification: Slowly add Phase B to Phase A with continuous high-shear mixing. Mix for 5-10 minutes to form a stable emulsion.
- Cooling: Switch to gentle, sweeping agitation and begin cooling the emulsion.
- Phase C: When the temperature is below 40°C, add the preservative and fragrance. Mix until uniform.
- Final Adjustments: Check the pH and adjust if necessary.

Visualizations



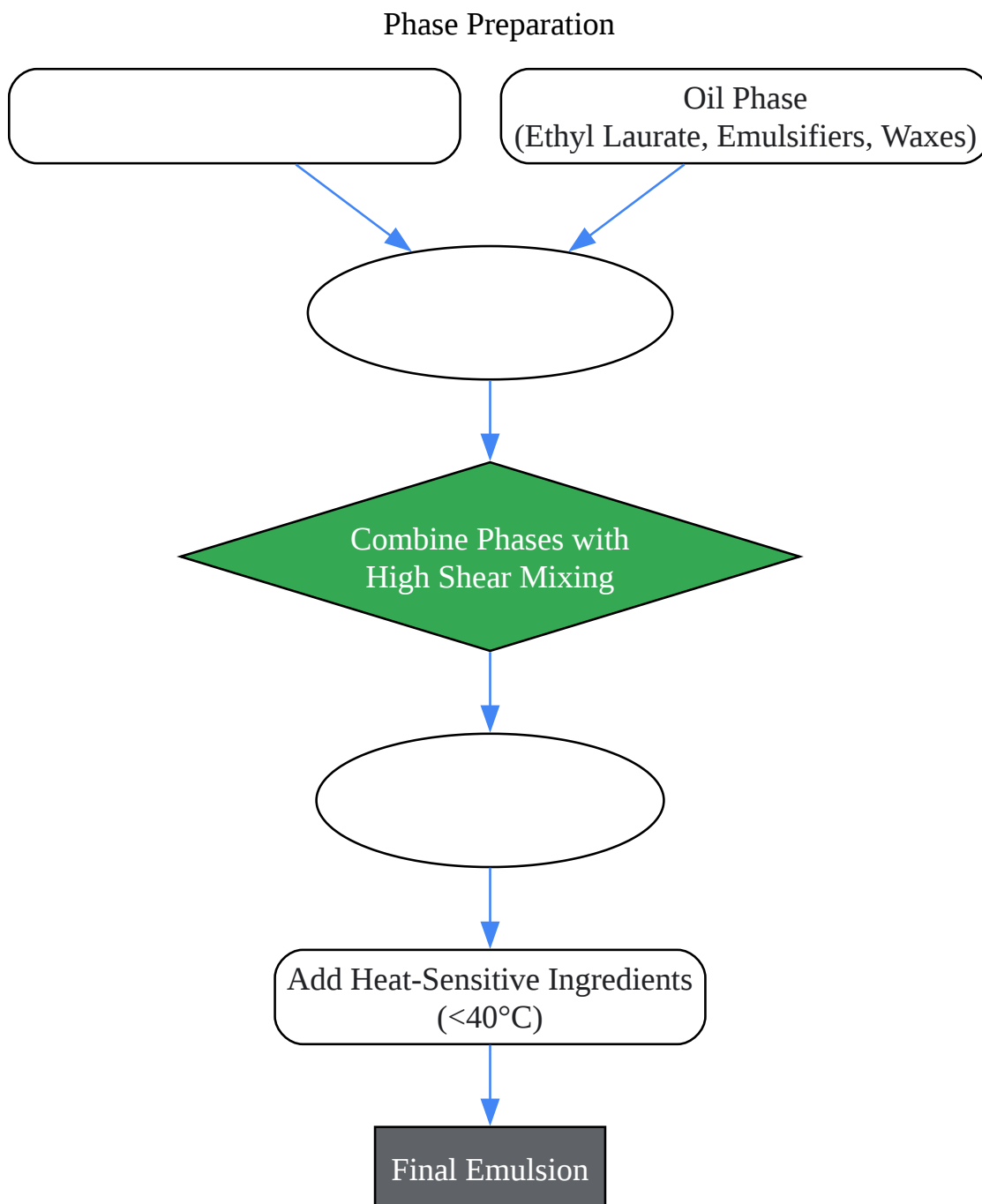
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Caption: Experimental workflow for the evaluation of **ethyl laurate**'s emollient properties.



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Caption: Simplified signaling pathways in skin barrier function and the protective role of emollients.



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- To cite this document: BenchChem. [Application Notes and Protocols: Ethyl Laurate as an Emollient in Cosmetic Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125891#use-of-ethyl-laurate-as-an-emollient-in-cosmetic-formulations]

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